

Standard Operating Procedure: Personal Protective Equipment for Handling Potent Antitubercular Agents

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Compound of Interest

Compound Name: *Antitubercular agent-17*

Cat. No.: *B12400938*

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This document provides essential safety and logistical information for the handling and disposal of potent antitubercular agents, herein referred to as "**Antitubercular Agent-17**," within a laboratory setting. The following procedures are designed to minimize exposure risk to researchers, scientists, and drug development professionals.

Hazard Assessment and Control

Antitubercular Agent-17 is a potent pharmaceutical compound. The primary routes of exposure are inhalation of airborne particles and dermal contact. A thorough risk assessment must be conducted before any handling of the material.

Occupational Exposure Limits (OELs) for Common Antitubercular Drugs:

| Compound | OEL (8-hour TWA) | STEL (15-minute) | Carcinogenicity |
|--------------|-----------------------|----------------------|-----------------|
| Isoniazid | 0.1 mg/m ³ | Not Established | IARC Group 2B |
| Rifampicin | 0.5 mg/m ³ | Not Established | Not Classified |
| Ethambutol | 5 mg/m ³ | 10 mg/m ³ | Not Classified |
| Pyrazinamide | 10 mg/m ³ | Not Established | Not Classified |

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; IARC: International Agency for Research on Cancer. Data is representative and should be confirmed for specific agents.

Required Personal Protective Equipment (PPE)

The selection of PPE is critical to ensure operator safety. The following table outlines the minimum required PPE for handling **Antitubercular Agent-17**.

| Body Part | PPE Specification | Standard | Purpose |
|-------------|---|-----------------|---|
| Respiratory | Full-face elastomeric respirator with P100 (or FFP3) cartridges | NIOSH or EN 149 | To prevent inhalation of airborne particles. |
| Hands | Double-gloving: inner nitrile glove, outer nitrile or latex glove | ASTM D6319 | To prevent dermal absorption. Outer glove is removed first. |
| Eyes | Chemical splash goggles or full-face respirator | ANSI Z87.1 | To protect eyes from splashes and airborne particles. |
| Body | Disposable, solid-front, back-tying gown with elastic cuffs | AAMI Level 2 | To protect skin and clothing from contamination. |
| Feet | Disposable shoe covers over closed-toe shoes | N/A | To prevent tracking of contamination outside the work area. |

Experimental Protocols: Donning and Doffing PPE

Donning Sequence:

- Hand Hygiene: Wash hands thoroughly with soap and water.
- Shoe Covers: Put on the first shoe cover, then the second.
- Inner Gloves: Don the first pair of nitrile gloves.

- Gown: Put on the disposable gown, ensuring it is tied securely at the back.
- Respirator: Perform a seal check on the full-face respirator.
- Outer Gloves: Don the second pair of gloves, ensuring they go over the cuffs of the gown.

Doffing Sequence (to be performed in a designated area):

- Outer Gloves: Remove the outer pair of gloves, turning them inside out.
- Gown: Untie the gown and pull it away from the body, turning it inside out as it is removed.
- Hand Hygiene: Perform hand hygiene.
- Shoe Covers: Remove shoe covers.
- Respirator: Remove the full-face respirator.
- Inner Gloves: Remove the inner pair of gloves.
- Hand Hygiene: Wash hands thoroughly with soap and water.



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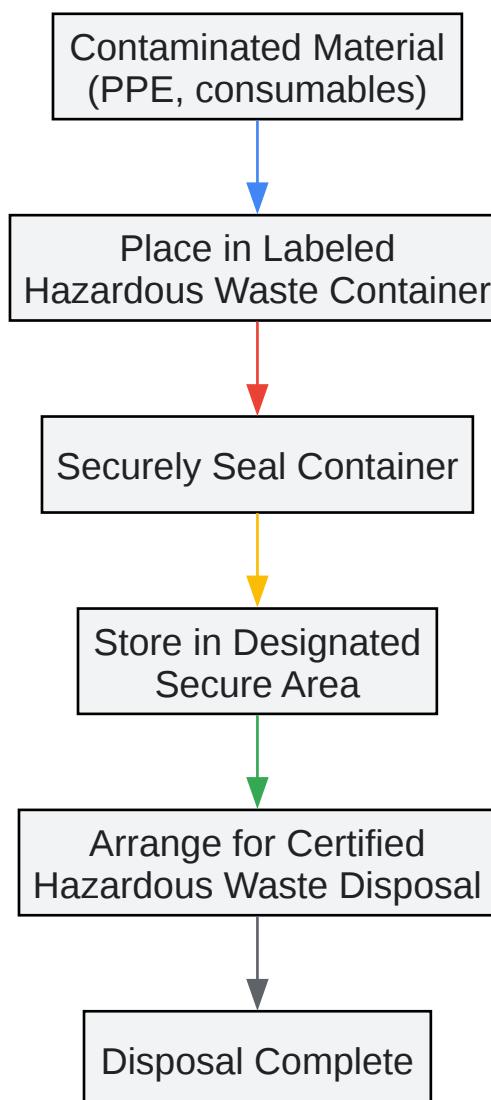
Caption: PPE donning, work, and doffing workflow for handling potent compounds.

Disposal Plan

All disposable PPE and materials that have come into contact with **Antitubercular Agent-17** are considered hazardous waste.

Disposal Workflow:

- Segregation: At the point of use, all contaminated waste must be placed in a designated, labeled, and sealed hazardous waste container.
- Container: The container must be a rigid, puncture-proof container with a secure lid.
- Labeling: The container must be clearly labeled with "Hazardous Pharmaceutical Waste," the name of the agent, and the date.
- Storage: Store the sealed container in a designated, secure area away from general laboratory traffic.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste management company in accordance with local, state, and federal regulations.



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Caption: Step-by-step disposal plan for contaminated materials.

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